

(3-(tert-Butyl)-5-methylphenyl)boronic acid

molecular weight and formula

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Compound of Interest

Compound Name: (3-(tert-Butyl)-5-methylphenyl)boronic acid

Cat. No.: B067400

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Technical Data Sheet: (3-(tert-Butyl)-5-methylphenyl)boronic acid

Audience: Researchers, scientists, and drug development professionals.

Subject: Physicochemical Properties of (3-(tert-Butyl)-5-methylphenyl)boronic acid

This technical guide provides the molecular formula and molecular weight for the compound **(3-(tert-Butyl)-5-methylphenyl)boronic acid**. The information is presented in a clear, tabular format to facilitate its use in research and development settings.

Compound Identification

For clarity and accurate identification, the primary identifiers for **(3-(tert-Butyl)-5-methylphenyl)boronic acid** are provided below.

Identifier	Value
IUPAC Name	(3-tert-butyl-5-methylphenyl)boronic acid
CAS Number	193905-93-0

Physicochemical Data

The core physicochemical properties of **(3-(tert-Butyl)-5-methylphenyl)boronic acid** are summarized in the following table. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₇ BO ₂	[1]
Molecular Weight	192.07 g/mol	[1]

Note: The requested sections for "Experimental Protocols" and "Signaling Pathways" are not applicable to the fundamental physicochemical data of a single chemical compound and have therefore been omitted.

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References

- 1. cas 193905-93-0|| where to buy (3-(tert-butyl)-5-methylphenyl)boronic acid [chemenu.com]
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